

N-Ethylhexylamine: A Comprehensive Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: N-Ethylhexylamine

Cat. No.: B1595988

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Ethylhexylamine is a versatile aliphatic amine utilized as an intermediate in the synthesis of various organic compounds, including pharmaceuticals, dyes, and coatings. While indispensable in many research and development settings, its handling requires a thorough understanding of its hazardous properties to ensure the safety of laboratory personnel and the environment. This technical guide provides an in-depth overview of the safety and handling precautions for **N-Ethylhexylamine**, consolidating critical data, and outlining detailed protocols for its use in a laboratory setting.

Hazard Identification and Classification

N-Ethylhexylamine is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and vapor, harmful if swallowed or in contact with skin, and can cause severe skin burns and eye damage. Inhalation of high concentrations of its vapor can lead to irritation of the respiratory tract.

2.1. GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products. The GHS classification for **N-Ethylhexylamine** is summarized in the table below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	1B/1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled
Hazardous to the Aquatic Environment, Acute Hazard	2	H401: Toxic to aquatic life
Hazardous to the Aquatic Environment, Long-Term Hazard	1/3	H410/H412: Very toxic/Harmful to aquatic life with long lasting effects

Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **N-Ethylhexylamine** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C8H19N
Molecular Weight	129.24 g/mol
Appearance	Colorless liquid
Odor	Ammonia-like / Fishlike
Boiling Point	163-170 °C at 760 mmHg
Melting Point	-62 to < -70 °C
Flash Point	39.7 to 50 °C (103.5 to 122 °F)
Density	0.780 - 0.8 g/cm ³
Vapor Pressure	1.6 - 2.1 mmHg at 20-25 °C
Vapor Density	4.45 (Air = 1)
Solubility	Soluble in water, alcohols, and ether solvents.
Autoignition Temperature	295 °C / 563 °F

Toxicological Information

The primary toxicological concerns associated with **N-Ethylhexylamine** are its corrosive effects on tissues and its potential for systemic toxicity upon absorption. Aliphatic amines, in general, are alkaline and fat-soluble, which contributes to their ability to cause severe irritation to the skin, eyes, and mucous membranes.

4.1. Summary of Toxicity Data

Test	Species	Route	Value
LD50	Rat	Oral	450 mg/kg
LD50	Rabbit	Dermal	474 - 956 mg/kg
LC50	Rat	Inhalation	< 1.548 mg/L (4 h)
LCLo	Rat	Inhalation	125 ppm (4 h)

4.2. Mechanism of Toxicity

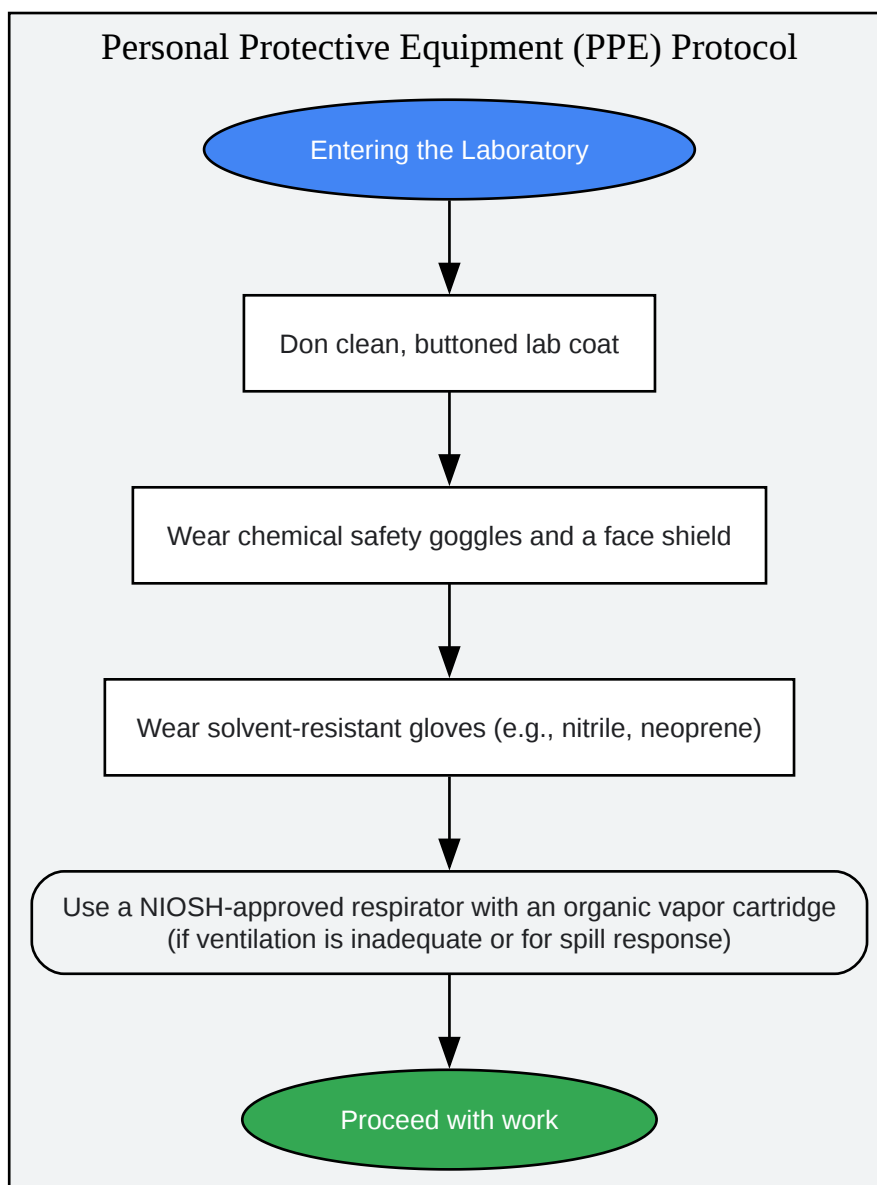
Detailed signaling pathways for **N-Ethylhexylamine** toxicity are not extensively documented in publicly available literature. However, the corrosive action is attributed to its alkaline nature, leading to saponification of fats and extraction of membrane lipids, resulting in cell destruction. Systemic effects following absorption may be related to alterations in pH balance and interactions with cellular proteins and enzymes. Prolonged exposure has been associated with potential liver and kidney damage.

Experimental Protocols for Safe Handling

Adherence to strict protocols is mandatory to minimize the risks associated with **N-Ethylhexylamine**.

5.1. Personal Protective Equipment (PPE)

A critical first line of defense is the correct and consistent use of appropriate PPE.



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Caption: Required PPE for handling **N-Ethylhexylamine**.

5.2. General Handling and Storage Protocol

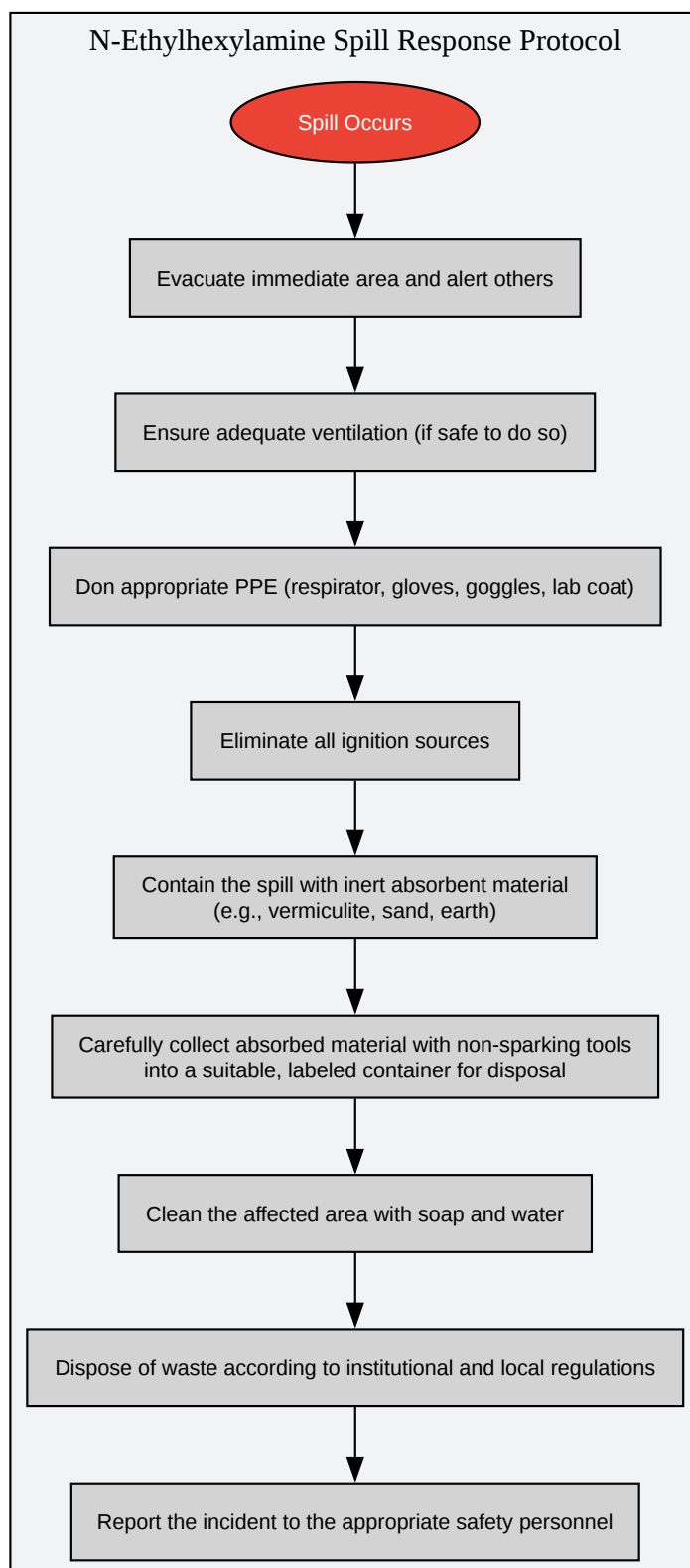
Engineering controls and proper laboratory practices are essential for minimizing exposure.

- Ventilation: All work with **N-Ethylhexylamine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources. Use only non-sparking tools and take precautionary measures against static discharge.
- **Container Handling:** Keep containers tightly closed when not in use. Ground and bond containers when transferring material.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and acids. The storage area should be designated as a flammables and corrosives area.

5.3. Spill Response Protocol

In the event of a spill, a prompt and appropriate response is crucial to mitigate hazards.

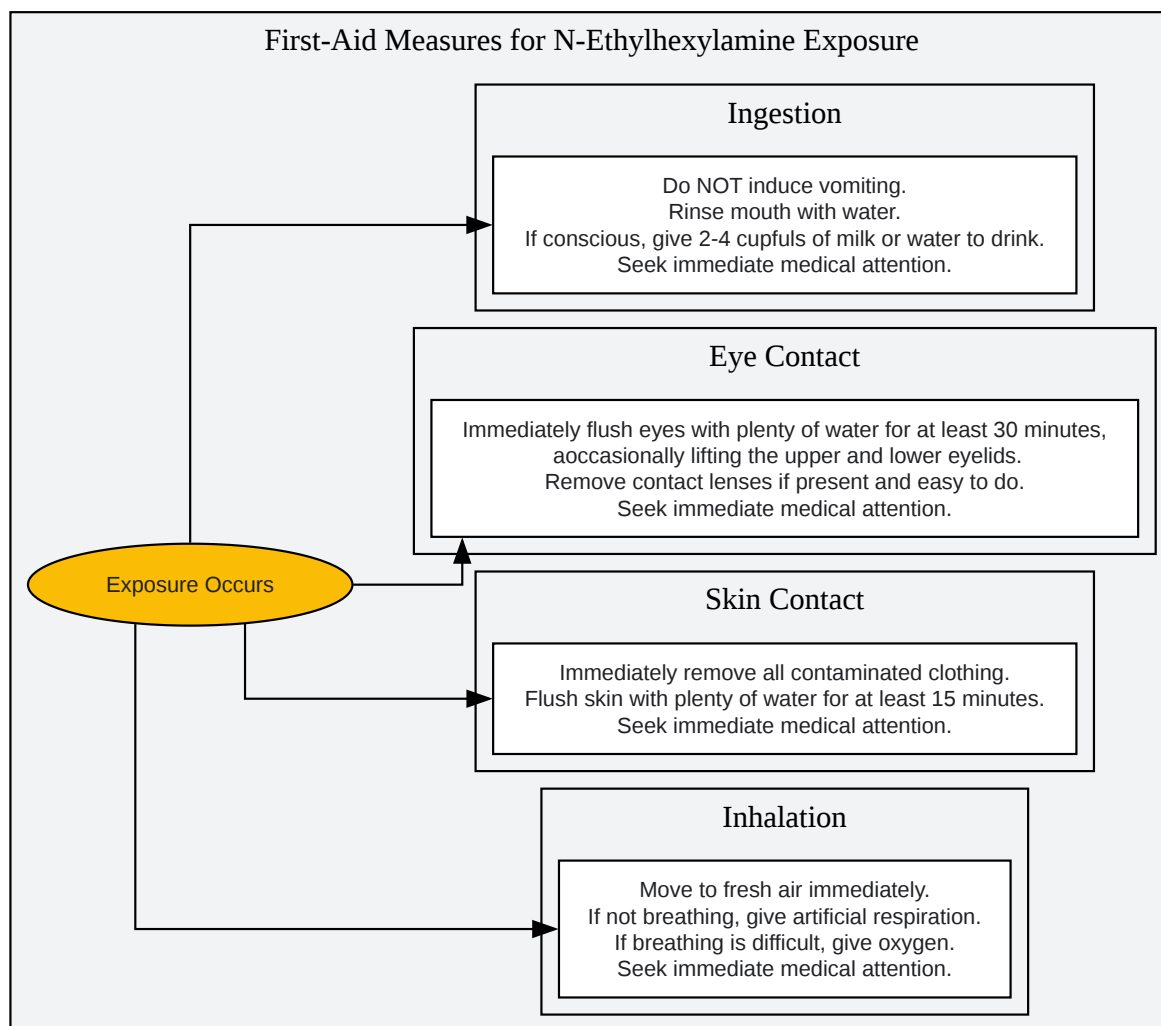


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Caption: Step-by-step spill response procedure.

5.4. First-Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.



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Caption: First-aid procedures for different exposure routes.

Disposal Considerations

Waste **N-Ethylhexylamine** and contaminated materials must be disposed of as hazardous waste. Follow all federal, state, and local regulations for hazardous waste disposal. Do not allow the material to enter drains or waterways.

Conclusion

N-Ethylhexylamine is a valuable chemical intermediate, but its hazardous properties necessitate strict adherence to safety protocols. By understanding its physical, chemical, and toxicological characteristics, and by implementing the detailed handling, storage, and emergency procedures outlined in this guide, researchers and scientists can work with this compound in a safe and responsible manner. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use and ensure that all laboratory personnel are trained on the specific hazards and handling procedures for **N-Ethylhexylamine**.

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